

Safe Disposal of NRX-252262: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NRX-252262

Cat. No.: B15542618

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This document provides essential guidance on the proper disposal procedures for **NRX-252262**, a potent enhancer of the interaction between β -Catenin and its cognate E3 ligase, SCF β -TrCP. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This information is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **NRX-252262** with appropriate care. The following is a summary of key safety information.

Identifier	Value
CAS Number	2438637-61-5
Molecular Formula	C23H17Cl2F3N2O4S
Appearance	White solid
Solubility	Soluble in DMSO and DMF
Storage	Refrigerated, dry, and dark conditions. Short-term (days to weeks) at 0-4°C, long-term (months to years) at -20°C. [1]
Primary Hazard	For research use only, not for human or veterinary use. [1]

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **NRX-252262**. This includes, but is not limited to:

- Protective gloves
- Protective clothing
- Eye protection/face protection

Step-by-Step Disposal Protocol

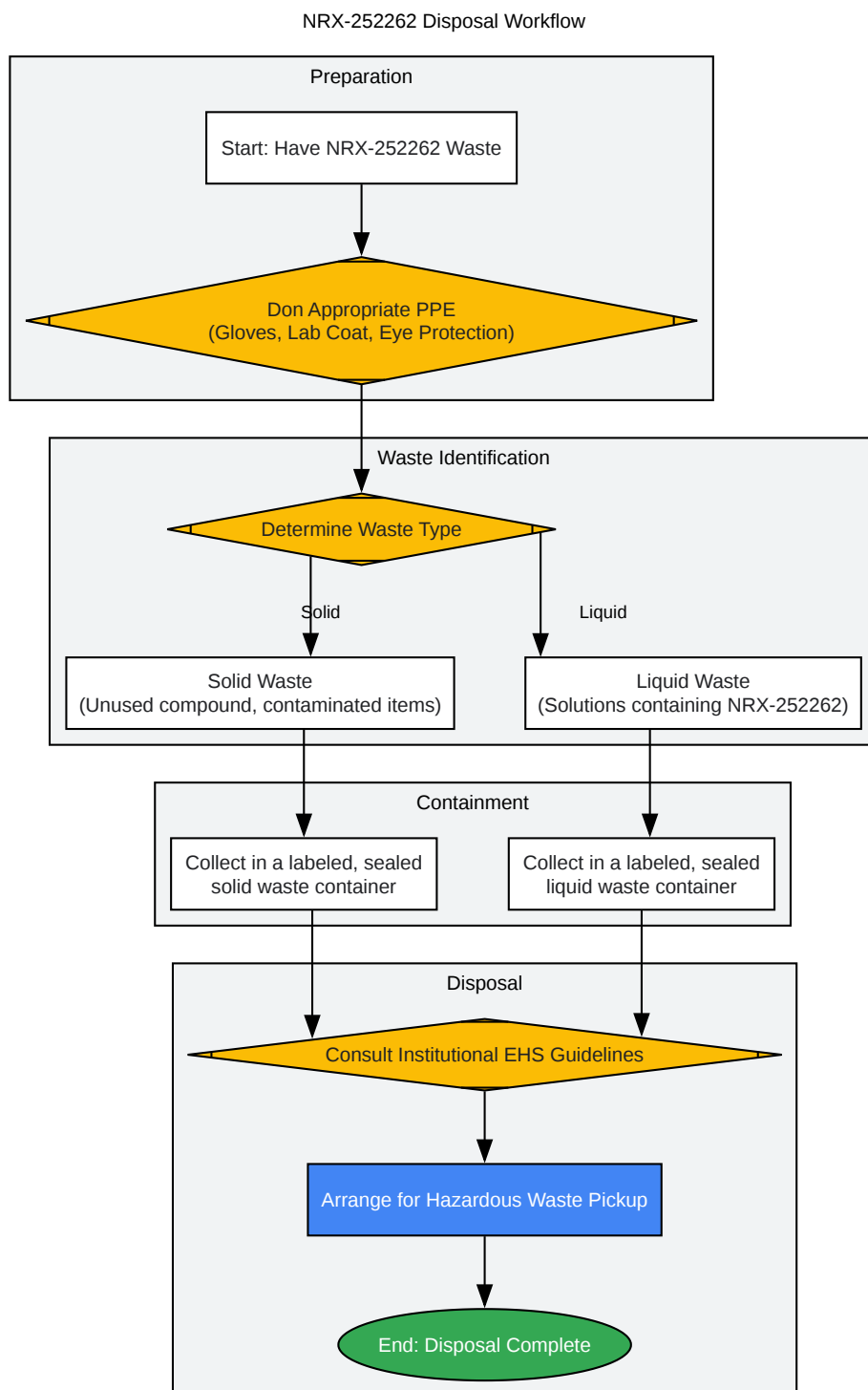
The fundamental principle for the disposal of **NRX-252262** is to adhere to all local, state, and federal regulations.

- Consult Institutional Guidelines: Your institution's Environmental Health and Safety (EHS) department is the primary resource for specific disposal protocols. Always consult with your EHS office before disposing of any chemical waste.
- Waste Segregation:
 - Solid Waste: Collect un-used or contaminated solid **NRX-252262** in a clearly labeled, sealed container. The label should include the chemical name, CAS number, and any relevant hazard warnings.
 - Liquid Waste: Solutions containing **NRX-252262** should be collected in a separate, compatible, and clearly labeled waste container. Do not mix with other incompatible chemical waste streams.
- Decontamination:
 - Surfaces: Decontaminate any surfaces that may have come into contact with **NRX-252262** using a suitable solvent (e.g., ethanol or isopropanol) followed by a thorough wash with soap and water.
 - Glassware: Rinse glassware that has contained **NRX-252262** multiple times with an appropriate solvent. The solvent rinsate should be collected as chemical waste.

- **Waste Pickup and Disposal:** Arrange for the pickup of the chemical waste by your institution's approved hazardous waste disposal service. Do not dispose of **NRX-252262** down the drain or in regular trash.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **NRX-252262**.

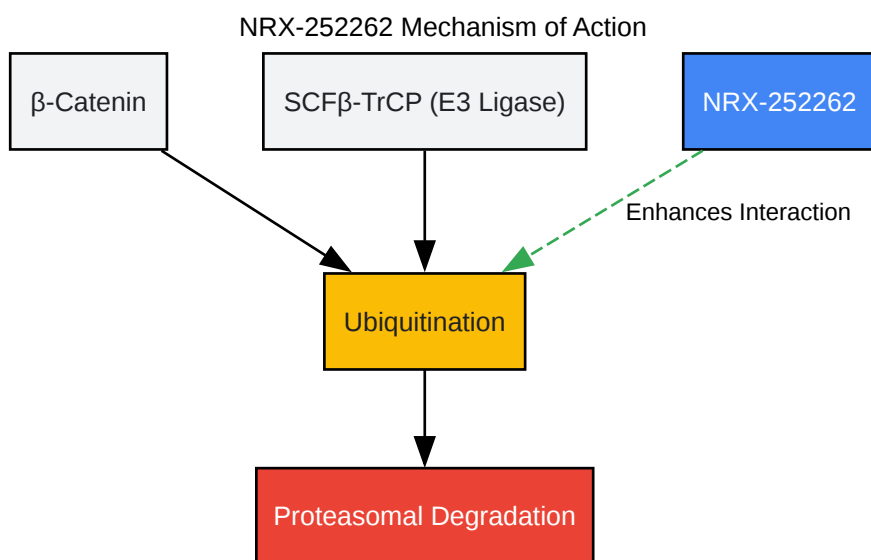


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Caption: Workflow for the safe disposal of **NRX-252262**.

Signaling Pathway Context

While not directly related to disposal, understanding the mechanism of action of **NRX-252262** can inform its handling as a biologically active compound. **NRX-252262** enhances the interaction between β -Catenin and the E3 ligase SCF β -TrCP, leading to the ubiquitination and subsequent degradation of β -Catenin.



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Caption: Simplified signaling pathway of **NRX-252262**.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always prioritize guidance from your local Environmental Health and Safety office.

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References

- 1. medkoo.com [medkoo.com]
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